

# Personal protective equipment for handling 3-Aminopyridine

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## Compound of Interest

Compound Name: 3-Aminopyridine

Cat. No.: B7737350

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## Essential Safety and Handling Guide for 3-Aminopyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Aminopyridine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

## Properties and Hazards of 3-Aminopyridine

**3-Aminopyridine** is a toxic organic compound that requires careful handling to prevent exposure.<sup>[1]</sup> It is crucial to be aware of its physical properties and associated hazards.

Property	Value
CAS Number	462-08-8 <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C5H6N2 <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	94.12 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to light yellow crystalline solid <a href="#">[1]</a>
Melting Point	60-63 °C
Boiling Point	248 °C
Solubility	Soluble in water <a href="#">[1]</a> <a href="#">[5]</a>
GHS Hazard Statements	H301, H311, H331, H315, H319, H335, H373 <a href="#">[2]</a> <a href="#">[3]</a>

#### Hazard Summary:

- Toxic: Toxic if swallowed, in contact with skin, or if inhaled.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Irritant: Causes serious eye irritation and skin irritation.[\[2\]](#)[\[5\]](#)[\[6\]](#) May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Organ Damage: May cause damage to organs through prolonged or repeated exposure.[\[3\]](#)
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[\[5\]](#)

## Personal Protective Equipment (PPE) Protocol

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Double-gloving is recommended.[4][5]	To prevent skin contact and absorption, which can cause toxicity and irritation.[2]
Eye and Face Protection	ANSI-approved safety glasses or chemical splash goggles.[4][5] A face shield should be worn when there is a splash hazard.[3][5]	To protect eyes from dust particles and splashes, preventing serious irritation.[2][7]
Skin and Body Protection	A fully buttoned laboratory coat, full-length pants, and closed-toe shoes are required. [4][5] For larger quantities or high-risk operations, a flame-retardant, antistatic protective suit is recommended.	To prevent accidental skin exposure.[7]
Respiratory Protection	All work should be conducted in a certified chemical fume hood.[7] If dust is generated and a fume hood is not available, a NIOSH/MSHA or European Standard EN 149 approved respirator with a P3 filter is required.[4]	To avoid inhalation of toxic dust, which can cause respiratory tract irritation and systemic poisoning.[1][2][7]

## Operational Plan: Step-by-Step Handling Procedures

This section details the procedural steps for the safe handling of **3-Aminopyridine** from preparation to disposal.

### Preparation

- Risk Assessment: Before starting any work, perform a thorough risk assessment for the specific experimental conditions.[7]
- Fume Hood: Ensure a certified chemical fume hood is operational and available for use.[7]
- Gather Materials: Assemble all necessary PPE and ensure it is in good condition.[7]
- Emergency Plan: Have an emergency plan in place, and ensure access to an eyewash station and safety shower.[4][5]

## Handling

- Work Area: Conduct all manipulations of **3-Aminopyridine** within a chemical fume hood to minimize inhalation exposure.[7]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory area where **3-Aminopyridine** is handled.[2][5][6] Wash hands thoroughly after handling the compound.[5][6]
- Dispensing: When dispensing, ground and secure containers to prevent static discharge.[5] Avoid the formation of dust and aerosols.[3][7] Use the smallest practical quantity for the experiment.[7]
- Container Management: Keep containers of **3-Aminopyridine** tightly closed when not in use.[2][7]

## Storage

- Conditions: Store in a cool, dry, and well-ventilated area.[1][5] The storage temperature should be maintained below 30°C.[1]
- Security: Store in a locked-up area accessible only to authorized personnel.[5]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[1][5]

## Disposal Plan

- Waste Collection: All waste containing **3-Aminopyridine** must be collected in a designated, properly labeled, and sealed hazardous waste container.[6] Do not mix with other waste streams.
- Disposal Route: Dispose of hazardous waste through your institution's environmental health and safety (EHS) office, following all local, regional, and national regulations.[5][6]
- Contaminated PPE: Properly remove and dispose of all contaminated PPE as hazardous waste.[3]

## Emergency Procedures

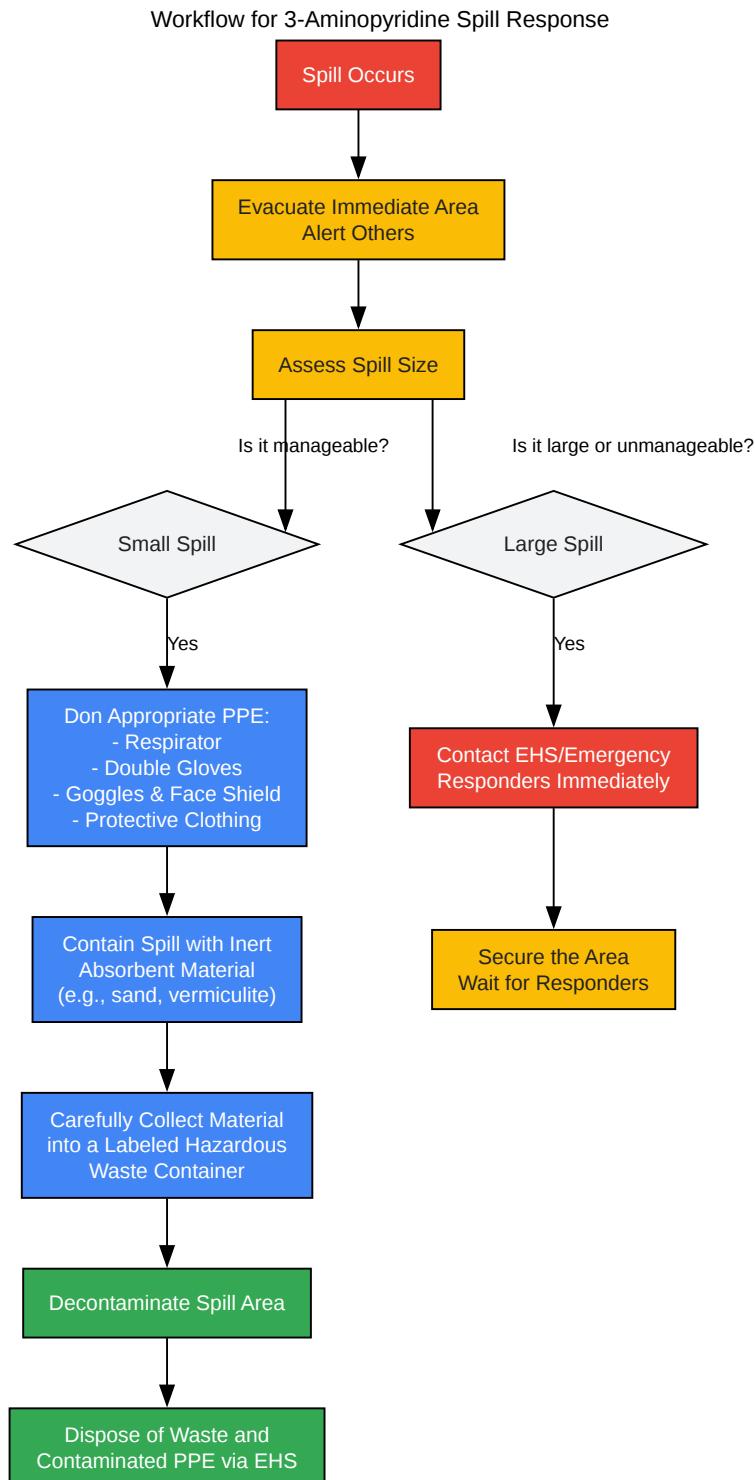
Immediate and appropriate action is critical in the event of an exposure or spill.

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing.[5] Seek immediate medical attention from an ophthalmologist.
Skin Contact	Immediately take off all contaminated clothing. [5] Wash the affected area with plenty of soap and water for at least 15 minutes.[5] Seek immediate medical attention.[5]
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing.[2] If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [2]
Ingestion	Rinse mouth with water.[2][5] Do NOT induce vomiting.[6] Immediately call a POISON CENTER or doctor.[2][5]

# Spill Response Workflow

The following diagram outlines the procedural flow for responding to a **3-Aminopyridine** spill.



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Caption: Logical workflow for responding to a **3-Aminopyridine** spill.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)